

Solubility Profile of p-Anisic Acid-d4 in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *p*-Anisic acid-d4

Cat. No.: B1381467

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This technical guide provides an in-depth overview of the solubility of **p-Anisic acid-d4**, a deuterated derivative of p-Anisic acid. Due to a lack of specific quantitative solubility data for the deuterated form in the public domain, this guide leverages available data for the non-deuterated p-Anisic acid as a close proxy. The minor isotopic substitution of deuterium for hydrogen is not expected to significantly alter the solubility characteristics in organic solvents.

Core Concepts and Solubility Overview

p-Anisic acid, also known as 4-methoxybenzoic acid, is a white crystalline solid.^[1] Its solubility is dictated by its molecular structure, which includes a polar carboxylic acid group and a less polar methoxy-substituted benzene ring. This amphiphilic nature governs its miscibility in various solvents. Generally, p-Anisic acid exhibits high solubility in alcohols, ether, and ethyl acetate, while being poorly soluble in water.^{[1][2]}

Quantitative Solubility Data

The following table summarizes the available quantitative and qualitative solubility data for p-Anisic acid. It is important to note that these values are for the non-deuterated form and should be considered as a strong estimation for **p-Anisic acid-d4**.

Solvent	Solubility	Temperature (°C)	Notes
Water	0.3 g/L	20	[2] [3]
Water	1 part in 2500 parts water	Not Specified	
Hot Water	More soluble than in cold water	Boiling	
Alcohols (general)	Highly soluble	Not Specified	
Ethanol	Soluble	Not Specified	
Methanol	Soluble	Not Specified	
Ether	Soluble	Not Specified	
Ethyl Acetate	Soluble	Not Specified	
Chloroform	Soluble	Not Specified	

Experimental Protocol: Determining Solubility via the Saturation Shake-Flask Method

The following is a generalized experimental protocol for determining the equilibrium solubility of a compound like **p-Anisic acid-d4** in an organic solvent. This method is widely used for its simplicity and reliability.

Objective: To determine the saturation solubility of **p-Anisic acid-d4** in a given organic solvent at a specific temperature.

Materials:

- **p-Anisic acid-d4**
- Selected organic solvent (e.g., Ethanol, Ethyl Acetate)
- Scintillation vials or sealed flasks
- Orbital shaker with temperature control

- Analytical balance
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector, or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **p-Anisic acid-d4** to a series of vials.
 - Add a known volume of the selected organic solvent to each vial.
 - Seal the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in an orbital shaker set to a constant temperature (e.g., 25 $^{\circ}\text{C}$).
 - Allow the mixture to shake for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for a short period to let the excess solid settle.
 - Carefully withdraw a known volume of the supernatant using a pipette.
 - Filter the supernatant through a syringe filter to remove any undissolved solid.
- Analysis:
 - Prepare a series of standard solutions of known concentrations of **p-Anisic acid-d4** in the same solvent.

- Analyze the filtered sample and the standard solutions using a suitable analytical method (e.g., HPLC or UV-Vis spectroscopy).
- Construct a calibration curve from the standard solutions.
- Determine the concentration of **p-Anisic acid-d4** in the filtered sample by interpolating from the calibration curve.
- Calculation:
 - The determined concentration represents the saturation solubility of **p-Anisic acid-d4** in the specific solvent at the tested temperature. The results are typically expressed in mg/mL or g/L.

Experimental Workflow Visualization

The following diagram illustrates the key steps in the saturation shake-flask method for determining solubility.



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